

How to dissolve and store RSC133 for long-term use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RSC133

Cat. No.: B046086

[Get Quote](#)

Application Notes and Protocols for RSC133

For Researchers, Scientists, and Drug Development Professionals

Introduction

RSC133 is a potent small molecule and epigenetic modulator known to facilitate the reprogramming of human somatic cells into induced pluripotent stem cells (iPSCs). Its primary mechanism of action involves the dual inhibition of DNA methyltransferase 1 (DNMT1) and histone deacetylases (HDACs).[1] This activity leads to a more open chromatin structure, promoting the expression of key pluripotency-associated genes such as Nanog, Oct4, and Rex1. These application notes provide detailed protocols for the dissolution and long-term storage of **RSC133** to ensure its stability and efficacy in research applications.

Physicochemical Properties and Solubility

Understanding the solubility of **RSC133** is critical for preparing stock solutions at appropriate concentrations for various experimental needs. The compound is a white to light brown powder.

Table 1: Solubility of **RSC133** in Common Laboratory Solvents

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	20 mg/mL
Dimethylformamide (DMF)	25 mg/mL
Ethanol	≤5 mg/mL

Data compiled from multiple sources.

Experimental Protocols

Protocol for Dissolving RSC133

This protocol outlines the steps for preparing a concentrated stock solution of **RSC133**. DMSO is the recommended solvent for achieving a high concentration stock solution.

Materials:

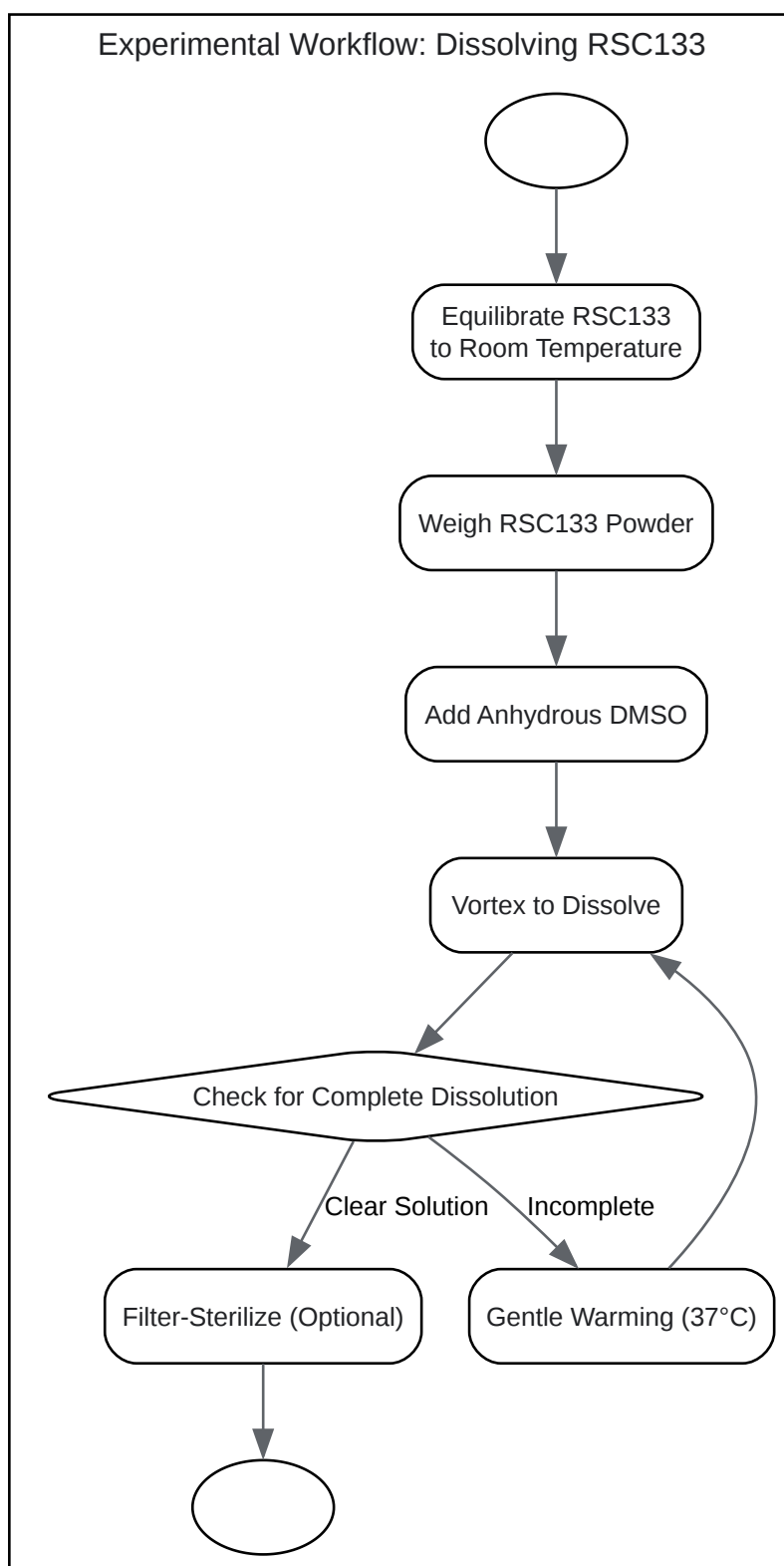
- **RSC133** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Calibrated pipettes

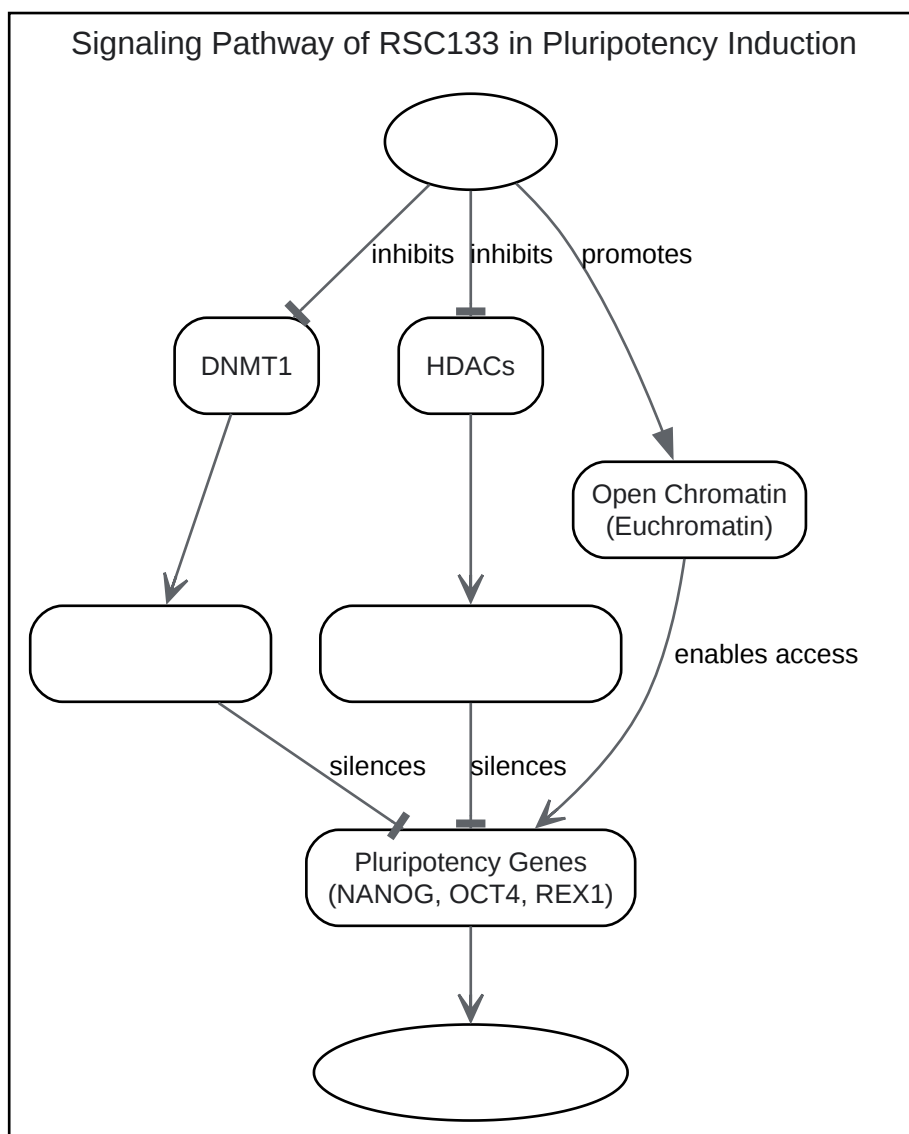
Procedure:

- **Pre-warm RSC133:** Before opening, allow the vial of **RSC133** powder to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming on the compound.
- **Weighing:** In a fume hood, carefully weigh the desired amount of **RSC133** powder.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the **RSC133** powder to achieve the desired concentration (e.g., for a 10 mM stock solution from a 305.33 g/mol

compound, dissolve 3.05 mg in 1 mL of DMSO).

- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Sterilization (Optional): If required for your application, filter-sterilize the **RSC133** stock solution using a 0.22 µm syringe filter compatible with DMSO.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. stemcell.com [stemcell.com]

- To cite this document: BenchChem. [How to dissolve and store RSC133 for long-term use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046086#how-to-dissolve-and-store-rsc133-for-long-term-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com